

Technical Support Center: Optimizing 10-1074 Dosage for In Vivo Studies

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Compound of Interest

Compound Name: ST1074

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Welcome to the technical support center for the in vivo application of 10-1074, a broadly neutralizing antibody (bNAb) targeting the V3 glycan supersite of the HIV-1 envelope protein. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on dosage optimization, experimental protocols, and troubleshooting for preclinical in vivo studies.

Frequently Asked Questions (FAQs)

Q1: What is 10-1074 and what is its mechanism of action?

A1: 10-1074 is a human IgG1 lambda monoclonal antibody that potently neutralizes a broad range of HIV-1 strains.^[1] Its mechanism of action is to bind to a carbohydrate-dependent epitope at the base of the V3 loop on the HIV-1 envelope glycoprotein, thereby preventing viral entry into host cells.^{[1][2]}

Q2: What are the common animal models used for in vivo studies of 10-1074?

A2: The most common animal models for in vivo studies of 10-1074 and other anti-HIV bNAbs are non-human primates (NHPs), particularly rhesus and pigtail macaques, and humanized mice.^{[3][4][5][6][7][8][9]} NHPs are used for challenge studies with simian-human

immunodeficiency virus (SHIV), while humanized mice, engrafted with human immune cells or tissues, are susceptible to HIV-1 infection and are valuable for studying pathogenesis and therapeutic interventions.[3][4][5][6][7][8][9]

Q3: What is a typical starting dose for 10-1074 in preclinical in vivo studies?

A3: The appropriate starting dose depends on the animal model and the experimental goals. Based on published studies, a range of doses has been used effectively. For instance, in macaque studies, doses have ranged from 1 mg/kg to 20 mg/kg administered subcutaneously or intravenously.[10][11][12][13][14] In humanized mice, similar dose ranges have been explored. A dose-response study is recommended to determine the optimal dose for your specific experimental setup.

Q4: What are the recommended administration routes for 10-1074 in animal studies?

A4: The most common administration routes for 10-1074 in preclinical studies are intravenous (IV) and subcutaneous (SC) injections.[10][13][15][16][17][18][19][20][21][22] The choice of administration route can affect the pharmacokinetic profile of the antibody.

Q5: What is the expected half-life of 10-1074 in vivo?

A5: The half-life of 10-1074 can vary depending on the animal model and the presence of HIV infection. In a preclinical study with a long-acting version (10-1074-LS) in uninfected macaques, the median half-life was 3.8 weeks following a single 20 mg/kg IV infusion.[1] In human clinical trials, the estimated serum half-life was approximately 12.8 days in HIV-1-infected individuals and 24 days in uninfected individuals.[1][2] The pharmacokinetics of monoclonal antibodies in mice are also influenced by factors like the neonatal Fc receptor (FcRn).[23]

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
No or low therapeutic efficacy	Inadequate dosage.	Perform a dose-escalation study to determine the optimal dose for your model and viral challenge.
Suboptimal administration route.	Compare the efficacy of intravenous versus subcutaneous administration.	
Pre-existing or rapid emergence of resistant viral strains.	Sequence the challenge virus to confirm sensitivity to 10-1074. Consider using 10-1074 in combination with another bNAb targeting a different epitope, such as 3BNC117. [10] [24]	
High variability in animal responses	Inconsistent administration technique.	Ensure all personnel are properly trained in standardized injection procedures (see Experimental Protocols section).
Differences in animal health status or microbiome.	Use age- and sex-matched animals from a reputable supplier. Monitor animal health closely throughout the study.	
Immunogenicity of the human antibody in the animal model.	While humanized antibodies are designed to reduce immunogenicity, anti-drug antibody (ADA) responses can still occur. Consider using immunodeficient mouse strains or humanized mouse models. [5] [6] [7]	

Difficulty with intravenous injections in mice	Small and fragile tail veins.	Use a warming device (e.g., heat lamp or warming pad) to dilate the tail veins before injection. Use a small gauge needle (27-30G).[15][17][18][19]
Incorrect needle placement.	Ensure the needle is inserted into the lateral tail vein with the bevel facing up. A successful injection should have no resistance, and the vein should blanch.[17][19]	
Injection site reactions (for SC administration)	High injection volume or irritating formulation.	Administer the injection in the loose skin over the scruff. For larger volumes, consider splitting the dose into multiple injection sites.[16][22][25][26][27] Ensure the antibody is properly formulated in a sterile, physiologically compatible buffer.

Quantitative Data Summary

Table 1: Summary of 10-1074 Dosages in Preclinical In Vivo Studies

Animal Model	Administration Route	Dosage Range	Study Type	Reference
Rhesus Macaques	Subcutaneous (SC)	10 mg/kg	SHIV Challenge	[10] [21]
Rhesus Macaques	Intravenous (IV)	1 mg/kg, 5 mg/kg	SHIV Challenge	[11]
Rhesus Macaques	Intravenous (IV)	20 mg/kg (long-acting version)	Pharmacokinetics	[1]
Humanized Mice	Intraperitoneal (IP)	Not specified	HIV Treatment	[14]
Pigtail Macaques	Topical Vaginal Gel	Not specified	SHIV Challenge	[28]

Experimental Protocols

Protocol 1: Intravenous (IV) Tail Vein Injection in Mice

Materials:

- Sterile 10-1074 solution
- Sterile syringes (0.3-1.0 ml)
- Sterile needles (27-30 gauge, 1/2 inch)
- Mouse restrainer
- Warming device (e.g., heat lamp or heating pad)
- 70% ethanol or isopropanol wipes
- Gauze

Procedure:

- Warm the mouse's tail using a heating lamp or by placing the mouse on a warming pad for a few minutes to induce vasodilation.[\[15\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Place the mouse in a restrainer, ensuring the tail is accessible.
- Gently wipe the tail with a 70% alcohol wipe to clean the injection site.
- Locate one of the lateral tail veins.
- Hold the tail gently and insert the needle (bevel up) into the vein at a shallow angle (approximately 10-15 degrees).[\[15\]](#)[\[17\]](#)
- If the needle is correctly placed, you may see a small flash of blood in the hub of the needle.
- Slowly inject the 10-1074 solution. There should be no resistance. If resistance is felt, or a bleb forms, the needle is not in the vein. Withdraw the needle and attempt a more proximal injection.
- After injection, withdraw the needle and apply gentle pressure to the injection site with a piece of gauze to prevent bleeding.
- Monitor the mouse for any adverse reactions before returning it to its cage.

Protocol 2: Subcutaneous (SC) Injection in Mice

Materials:

- Sterile 10-1074 solution
- Sterile syringes (1 ml)
- Sterile needles (25-27 gauge)
- 70% ethanol or isopropanol wipes

Procedure:

- Gently restrain the mouse by scruffing the loose skin on its back, between the shoulder blades.

- Wipe the injection site with a 70% alcohol wipe.
- Create a "tent" of skin by lifting the scruff.
- Insert the needle (bevel up) into the base of the skin tent, parallel to the spine.[\[16\]](#)[\[25\]](#)[\[26\]](#)
[\[27\]](#)
- Gently pull back on the plunger to ensure the needle has not entered a blood vessel (you should not see blood in the hub).
- Slowly inject the 10-1074 solution. A small lump will form under the skin, which will be absorbed over time.
- Withdraw the needle and gently massage the injection site to help disperse the solution.
- Return the mouse to its cage and monitor for any signs of discomfort.

Protocol 3: Monitoring Viremia in HIV/SHIV Animal Models

Materials:

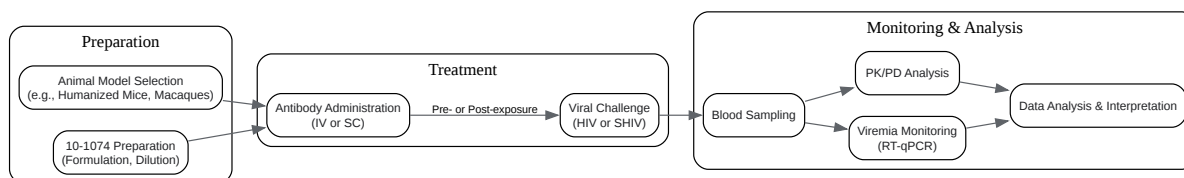
- Blood collection supplies (e.g., micro-hematocrit tubes, EDTA-coated tubes)
- Plasma separation equipment (centrifuge)
- Viral RNA extraction kit
- RT-qPCR machine and reagents

Procedure:

- Collect blood samples from the animals at predetermined time points (e.g., weekly) via an appropriate method (e.g., tail vein, saphenous vein, or retro-orbital sinus).
- Process the blood to separate the plasma by centrifugation.

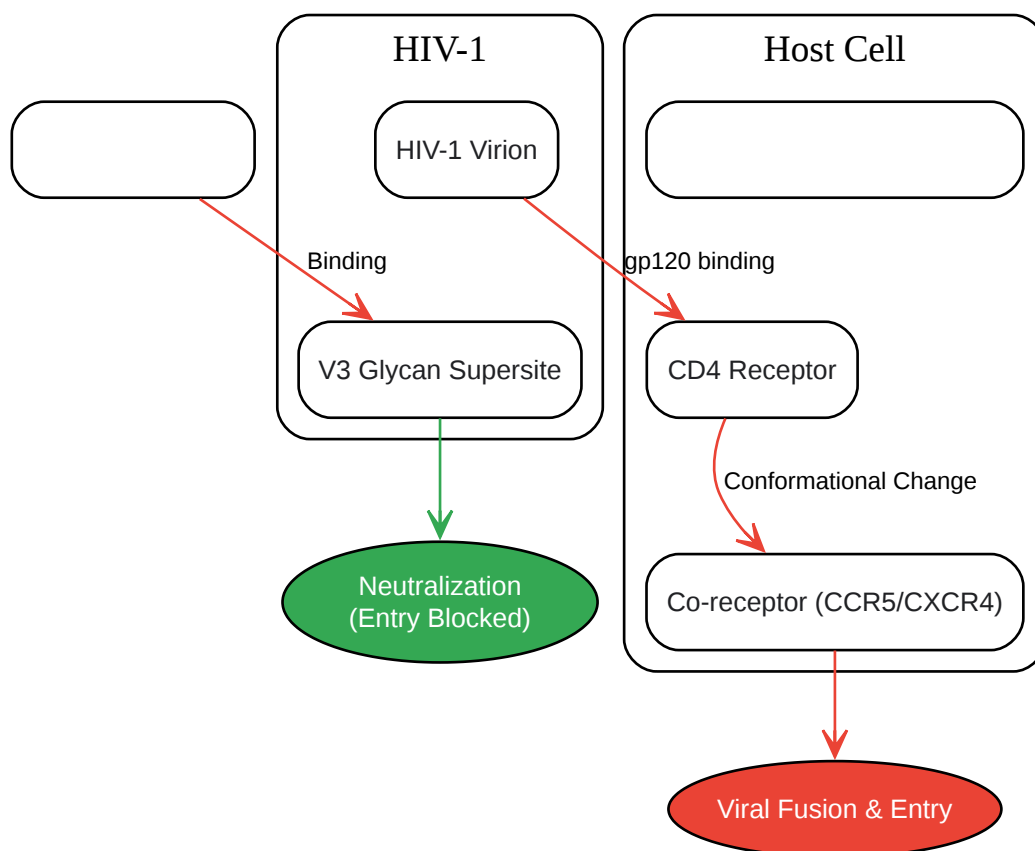
- Extract viral RNA from the plasma samples using a commercial kit according to the manufacturer's instructions.
- Quantify the viral load (RNA copies/ml) using a validated RT-qPCR assay targeting a conserved region of the HIV or SHIV genome (e.g., gag or pol).[21]
- Analyze the viral load data to determine the efficacy of the 10-1074 treatment in suppressing viral replication.

Visualizations



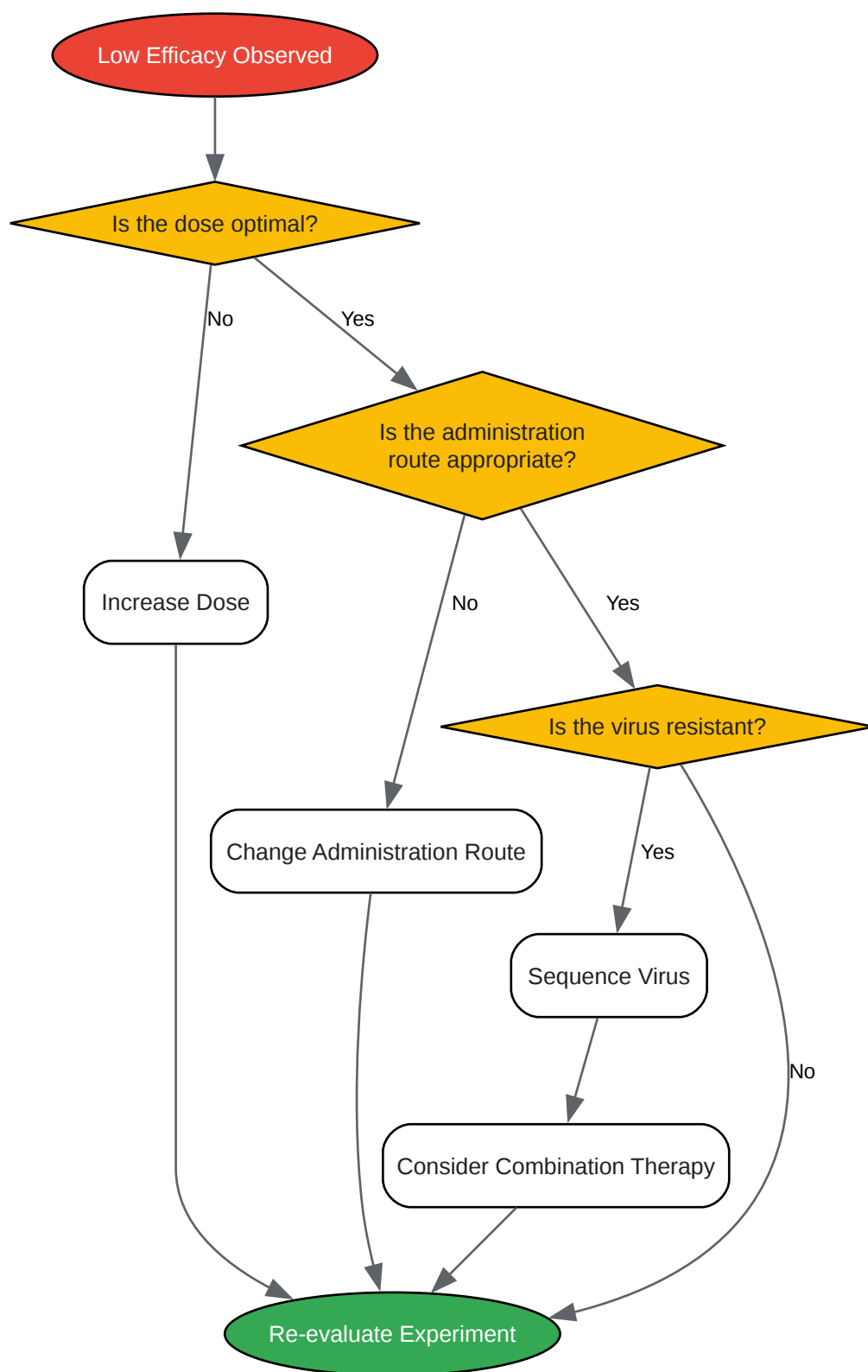
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Caption: Experimental workflow for in vivo studies of 10-1074.



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Caption: Mechanism of action of 10-1074 in neutralizing HIV-1.



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Caption: Troubleshooting logic for low in vivo efficacy of 10-1074.

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References

- 1. 10-1074 Health Professional Drug Record | NIH [clinicalinfo.hiv.gov]
- 2. Antibody 10-1074 suppresses viremia in HIV-1-infected individuals - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Progress in HIV-1 antibody research using humanized mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Frontiers | Advances in Humanized Mouse Models to Improve Understanding of HIV-1 Pathogenesis and Immune Responses [frontiersin.org]
- 5. Humanized NSG™ Mice for HIV Research [jax.org]
- 6. mdpi.com [mdpi.com]
- 7. Humanized Mouse Model of HIV Infection [massgeneral.org]
- 8. Protection of Humanized Mice From Repeated Intravaginal HIV Challenge by Passive Immunization: A Model for Studying the Efficacy of Neutralizing Antibodies In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 9. scientificarchives.com [scientificarchives.com]
- 10. Protection against repeated vaginal SHIV challenges by bNAb 3BNC117 and 10-1074 [natap.org]
- 11. rupress.org [rupress.org]
- 12. Frontiers | Broadly Neutralizing Antibodies for HIV-1 Prevention [frontiersin.org]
- 13. firstwordpharma.com [firstwordpharma.com]
- 14. natap.org [natap.org]
- 15. animalcare.ubc.ca [animalcare.ubc.ca]
- 16. animalcare.ubc.ca [animalcare.ubc.ca]
- 17. research.vt.edu [research.vt.edu]
- 18. ltk.uzh.ch [ltk.uzh.ch]

- [19. research.vt.edu](https://research.vt.edu) [research.vt.edu]
- [20. dsv.ulaval.ca](https://dsv.ulaval.ca) [dsv.ulaval.ca]
- [21. researchgate.net](https://researchgate.net) [researchgate.net]
- [22. research-support.uq.edu.au](https://research-support.uq.edu.au) [research-support.uq.edu.au]
- [23. Whole-Body Pharmacokinetics of Antibody in Mice Determined using Enzyme-Linked Immunosorbent Assay and Derivation of Tissue Interstitial Concentrations - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [24. tandfonline.com](https://tandfonline.com) [tandfonline.com]
- [25. Subcutaneous Injection in Mice | Animals in Science](https://queensu.ca/animals-in-science) [[queensu.ca](https://queensu.ca/animals-in-science)]
- [26. urmc.rochester.edu](https://urmc.rochester.edu) [urmc.rochester.edu]
- [27. ltk.uzh.ch](https://ltk.uzh.ch) [ltk.uzh.ch]
- [28. Mucosal application of the broadly neutralizing antibody 10-1074 protects macaques from cell-associated SHIV vaginal exposure - PubMed](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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